

Technical Whitepaper: 2-(4-Hydroxyphenoxy)propanehydrazide

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Compound of Interest

Compound Name: 2-(4-Hydroxyphenoxy)propionic
acid hydrazide

CAS No.: 845879-32-5

Cat. No.: B1621787

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Structural Characterization, Synthetic Protocols, and Functional Utility

Executive Summary & Molecular Architecture

2-(4-Hydroxyphenoxy)propanehydrazide represents a bifunctional "privileged scaffold" bridging the gap between aryloxyphenoxypropionate herbicides (the "fops") and hydrazide-based pharmacophores used in antimicrobial and anti-inflammatory drug discovery.

Its chemical significance lies in its dual-reactivity:

- The Phenolic Terminus: A nucleophilic handle allowing for further etherification or esterification, critical for extending lipophilicity or attaching targeting moieties.
- The Hydrazide Terminus: A versatile electrophile/nucleophile hybrid capable of condensing into heterocycles (1,2,4-triazoles, 1,3,4-oxadiazoles) or forming Schiff bases.

1.1 Structural Specifications

Property	Detail
IUPAC Name	2-(4-hydroxyphenoxy)propanehydrazide
Molecular Formula	
Molecular Weight	196.20 g/mol
Chirality	One stereocenter at C2 (Propyl backbone).[1][2] [3] Note: Herbicide activity is often restricted to the (R)-enantiomer.[4]
Key Functional Groups	Phenol (p-substituted), Ether (aryl-alkyl), Hydrazide (primary).

Synthetic Pathway & Mechanistic Logic

The synthesis requires a rigorous two-step protocol designed to maximize yield while suppressing the formation of the symmetric by-product, 1,4-bis(1-carboxyethoxy)benzene.

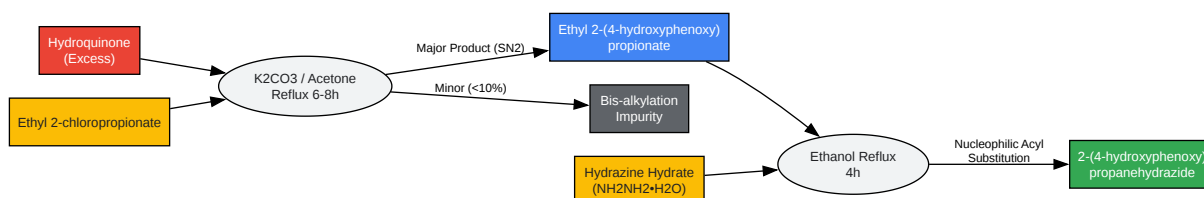
2.1 The "Mono-Alkylation" Challenge

The primary difficulty in synthesizing this molecule is the high reactivity of hydroquinone. Without kinetic control, the alkylating agent (Ethyl 2-chloropropionate) will react with both phenolic hydroxyls.

Control Strategy:

- Stoichiometry: Use a 3:1 molar excess of hydroquinone relative to the alkyl halide.
- Solvent Choice: Acetone or Acetonitrile (polar aprotic) favors the displacement.
- Base Selection: Potassium Carbonate () provides a heterogeneous basic surface, moderating the deprotonation rate compared to soluble bases like NaOEt.

2.2 Reaction Workflow Diagram



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Figure 1: Synthetic workflow emphasizing the critical mono-alkylation step.

Detailed Experimental Protocols

Safety Note: Hydrazine hydrate is a potent carcinogen and reducing agent. All operations must be performed in a fume hood using nitrile gloves.

Protocol A: Synthesis of Ethyl 2-(4-hydroxyphenoxy)propionate (Intermediate)

Rationale: This step establishes the ether linkage.

- Setup: Equip a 500mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Reagents: Add Hydroquinone (33.0 g, 0.30 mol) and anhydrous (13.8 g, 0.10 mol) to Acetone (150 mL). Stir for 30 minutes at room temperature to initiate deprotonation.
- Addition: Add Ethyl 2-chloropropionate (13.6 g, 0.10 mol) dropwise over 20 minutes.
- Reaction: Reflux the mixture () for 8 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3). Look for the disappearance of the alkyl halide.
- Workup:

- Filter off the inorganic salts () while hot.
- Evaporate the solvent under reduced pressure.
- Purification (Critical): Dissolve the residue in water. Extract with Chloroform (). The unreacted hydroquinone remains in the aqueous phase; the ester moves to the organic phase.
- Dry organic layer over and concentrate.
- Yield Expectation: 70-80% (Viscous oil or low-melting solid).

Protocol B: Hydrazinolysis to Final Product

Rationale: Converting the ester to the hydrazide via nucleophilic acyl substitution.

- Setup: 250mL round-bottom flask.
- Reagents: Dissolve the Intermediate Ester (0.05 mol) in absolute Ethanol (50 mL).
- Addition: Add Hydrazine Hydrate (99%, 0.15 mol) slowly. Note: Excess hydrazine drives the equilibrium forward.
- Reaction: Reflux for 4–6 hours.
- Validation Point: The reaction is complete when the solution becomes clear and TLC shows a baseline spot (hydrazides are highly polar) compared to the mobile ester.
- Isolation:
 - Cool the mixture to in an ice bath.
 - The hydrazide typically precipitates as a white/off-white solid.

- Filter and wash with cold ethanol.
- Recrystallization: Use Ethanol/Water (9:1) if purification is required.

Physicochemical Profiling & Validation

To ensure the integrity of the synthesized compound, the following parameters must be verified.

Parameter	Method	Expected Observation
IR Spectroscopy	KBr Pellet	3300-3200 cm^{-1} : N-H stretch (doublet). 1660-1680 cm^{-1} : Amide I (C=O). Distinct shift from Ester (1735 cm^{-1}).
^1H NMR	DMSO- d_6	δ 9.0-9.2: Broad singlet (CONH). δ 4.0-4.5: Broad signal (). δ 6.6-6.8: Aromatic protons (Hydroquinone pattern).
Solubility	Visual	Soluble in DMSO, DMF, hot Ethanol. Insoluble in Hexane, cold Water.
Melting Point	Capillary	Typically $>120^\circ\text{C}$ (Exact value depends on enantiopurity).

Reactivity & Derivatization Map

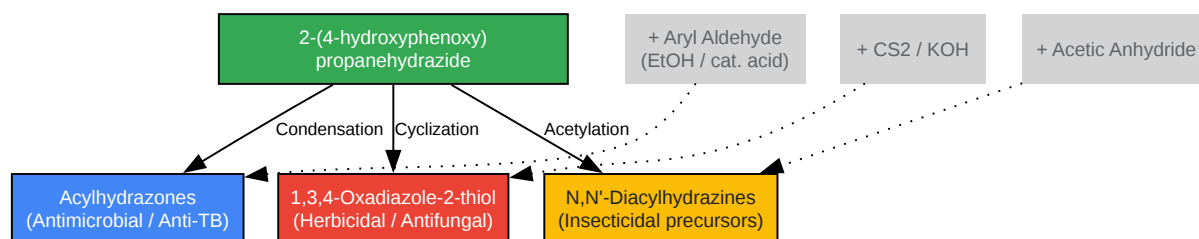
The hydrazide group is a "chemical chameleon," allowing the researcher to access diverse biological activities.

5.1 Pathway A: Schiff Base Formation (Antimicrobial)

Reacting the hydrazide with aromatic aldehydes yields hydrazones (Schiff bases). These derivatives often exhibit enhanced lipophilicity and target specific bacterial enzymes (e.g., Enoyl-ACP reductase).

5.2 Pathway B: Cyclization to Heterocycles (Agrochemical)

- 1,3,4-Oxadiazoles: Reaction with
in alcoholic KOH. Common in herbicidal chemistry.[4][5]
- 1,2,4-Triazoles: Reaction with isothiocyanates followed by base-catalyzed cyclization.



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Figure 2: Divergent synthesis pathways for pharmaceutical and agrochemical derivatization.

References

- BenchChem. (2025).[5] (R)-Ethyl 2-(4-hydroxyphenoxy)propanoate: Technical Synthesis and Applications. Retrieved from
- National Institutes of Health (NIH). (2016). Biological Activities of Hydrazone Derivatives: A Review. PMC5459381. Retrieved from
- ChemicalBook. (2023). Synthesis of Ethyl 2-(4-hydroxyphenoxy)propionate via Phase Transfer Catalysis.[6] Retrieved from
- Popiolek, L. (2017). Hydrazide-hydrazones as potential antimicrobial agents: Overview of the synthetic strategies. Med. Chem. Res. Retrieved from
- Google Patents. (2011). CN102020554A - Synthesis method of 2-[4-(hydroxyphenoxy)]propionic acid.[3][7] Retrieved from

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Sources

- 1. Substituted (aryloxy)alkanoic acids as antagonists of slow-reacting substance of anaphylaxis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. omicsonline.org [omicsonline.org]
- 3. CN102020554A - Synthesis method of 2-[4-(hydroxyphenoxy)] propionic acid - Google Patents [patents.google.com]
- 4. (R)-Ethyl 2-(4-hydroxyphenoxy)propanoate | 71301-98-9 | Benchchem [benchchem.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. evitachem.com [evitachem.com]
- 7. prepchem.com [prepchem.com]
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